

Personal protective equipment for handling Z-LEVD-FMK

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Compound of Interest

Compound Name: Z-LEVD-FMK

Cat. No.: B12395847

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Essential Safety and Handling Guide for Z-LEVD-FMK

This document provides immediate safety, operational, and disposal guidance for researchers, scientists, and drug development professionals handling **Z-LEVD-FMK**. While this guide is based on available data for similar compounds and general laboratory best practices, it is imperative to consult the official Safety Data Sheet (SDS) provided by the manufacturer for specific handling and emergency procedures.

Hazard Assessment

Z-LEVD-FMK is a cell-permeable caspase-4 inhibitor. While a specific Safety Data Sheet (SDS) for **Z-LEVD-FMK** is not publicly available, data for structurally related fluoromethylketone (FMK) peptide inhibitors, such as Z-DEVD-FMK, indicate that they are not classified as hazardous substances.^[1] However, as with any chemical reagent, caution should be exercised. The primary routes of potential exposure are inhalation, ingestion, and skin or eye contact.

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **Z-LEVD-FMK**.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Not generally required under normal handling of small quantities. If creating aerosols or handling large quantities, a fume hood should be used.

Operational Plan

A systematic approach to handling **Z-LEVD-FMK** from receipt to disposal is crucial for maintaining a safe laboratory environment and ensuring the integrity of the compound.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Verification:** Confirm that the product name and CAS number (1135688-25-3) match the order.
- **Storage:** Store the unopened product in a freezer at the recommended temperature. To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot the compound into single-use vials upon first use.

Storage Condition	Duration
-80°C	Up to 6 months
-20°C	Up to 1 month

Preparation of Stock Solutions

- **Solvent Selection:** **Z-LEVD-FMK** is typically dissolved in dimethyl sulfoxide (DMSO).

- **Weighing:** If handling the powdered form, weigh the required amount in a chemical fume hood or on a balance with a draft shield to minimize inhalation of any airborne particles.
- **Dissolution:** Add the appropriate volume of solvent to the vial containing the compound. Vortex briefly to ensure complete dissolution.
- **Aliquoting:** Dispense the stock solution into smaller, single-use, light-protected vials.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- **Storage of Aliquots:** Store the aliquots at -20°C or -80°C as per the storage guidelines.

Experimental Use

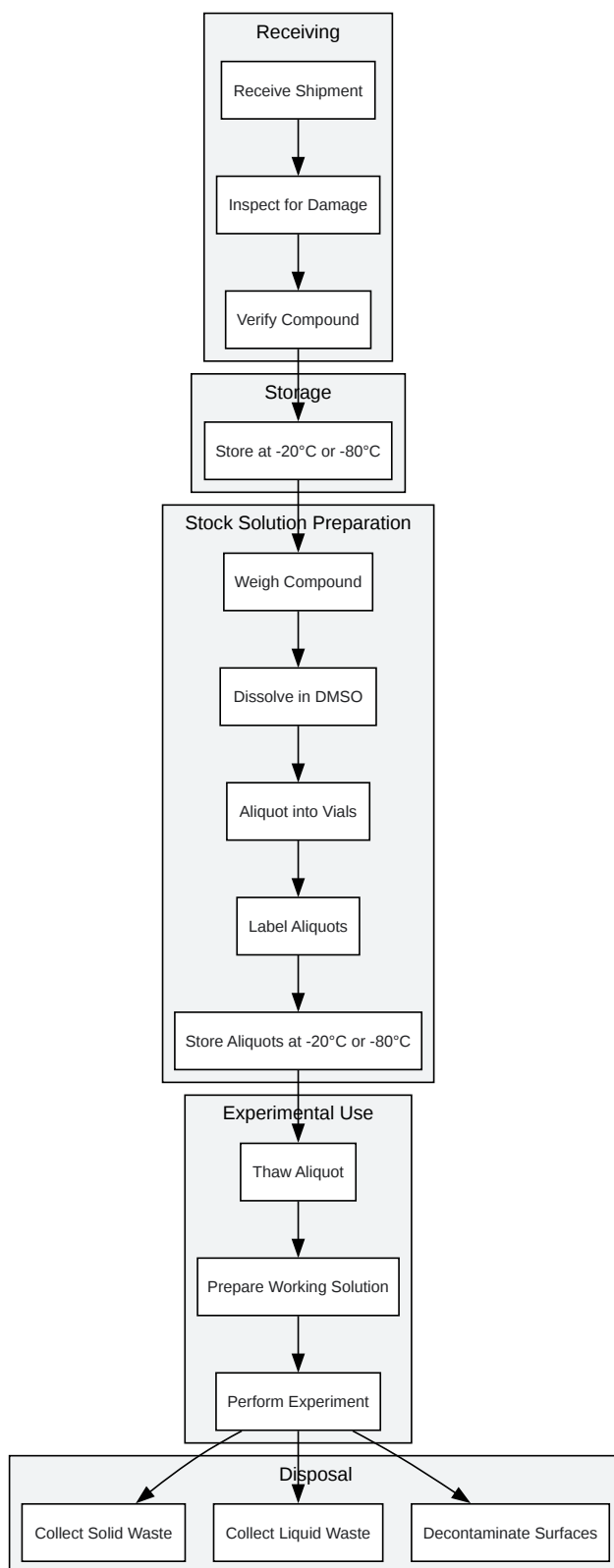
- **Thawing:** When ready to use, thaw the required aliquot at room temperature.
- **Dilution:** Prepare the final working concentration by diluting the stock solution in the appropriate cell culture medium or buffer.
- **Handling:** All handling of the compound and its solutions should be performed in a designated and clean workspace, such as a laminar flow hood for cell culture experiments.

Disposal Plan

All waste materials contaminated with **Z-LEVD-FMK** should be disposed of in accordance with local, state, and federal regulations for chemical waste.

- **Solid Waste:** Contaminated items such as pipette tips, tubes, and gloves should be collected in a designated, labeled hazardous waste container.
- **Liquid Waste:** Unused solutions and contaminated media should be collected in a labeled, sealed hazardous waste container. Do not pour down the drain.
- **Decontamination:** Decontaminate all work surfaces with an appropriate cleaning agent after handling the compound.

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **Z-LEVD-FMK** from receipt to disposal.

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References

- 1. abmole.com [abmole.com]
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